

Safety and handling precautions for Indoxyl acetate powder

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Indoxyl acetate	
Cat. No.:	B016902	Get Quote

An In-depth Technical Guide to the Safe Handling of Indoxyl Acetate Powder

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Indoxyl acetate** powder, a chemical compound frequently utilized in biochemical and microbiological research. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Hazard Identification and Classification

Indoxyl acetate is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2][3]
- H315: Causes skin irritation[1][2][3][4]
- H319: Causes serious eye irritation[1][2][3][4]
- H335: May cause respiratory irritation[1][2][3][4]

Signal Word: Warning[1][2]



Physical and Chemical Properties

A summary of the key physical and chemical properties of **Indoxyl acetate** is provided in the table below.

Property	Value	Source
Appearance	White to off-white crystalline powder	[1]
Molecular Formula	C10H9NO2	[3][5]
Molecular Weight	175.18 g/mol	[3]
Melting Point	128-130 °C (lit.)	
Boiling Point	111 °C / 1.5 mmHg (lit.)	[1]
Flash Point	6 °C (lit.)	[1]
Solubility	Sparingly soluble in water. Soluble in ethanol, chloroform, dichloromethane, and methanol.	[4][6]
Density	1.255 g/cm³	[1]

Toxicological Data

The toxicological properties of **Indoxyl acetate** have not been fully investigated. The available quantitative data is summarized below.

Route of Exposure	Species	Value	Source
Intraperitoneal	Mouse	LD50: 600 mg/kg	[3]
Oral	-	Acute toxicity - Category 4	[1]

Safe Handling and Storage Protocols



Proper handling and storage are paramount to minimizing risks associated with **Indoxyl** acetate.

Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate controls and PPE.

Control Measure	Specification	Source
Ventilation	Handle in a well-ventilated place. Use only outdoors or in a well-ventilated area.	[1][4]
Eye Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[1][4]
Hand Protection	Wear compatible chemical- resistant gloves. Gloves must be inspected prior to use.	[1][2][4]
Skin and Body Protection	Wear fire/flame resistant and impervious clothing. Long-sleeved clothing is recommended.	[1][5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator or a dust mask type N95 (US).	[1]

Handling Procedures

- Avoid formation of dust and aerosols.[1][4]
- Avoid contact with skin, eyes, and clothing.[2][4]



- Do not breathe dust, fume, gas, mist, vapors, or spray.[1][4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[1]
- Wash hands thoroughly after handling.[1][4]
- Do not eat, drink, or smoke when using this product.[2]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][4]
- Recommended storage temperature is 2-8°C.[7]
- Store locked up.[1][4]
- Protect from light, as the substance is light-sensitive.[4][8]
- Store apart from incompatible materials such as oxidizing agents.[4][5]

Emergency ProceduresFirst-Aid Measures

The following table outlines the recommended first-aid procedures in case of exposure.



Exposure Route	First-Aid Protocol	Source
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	[1][2][4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.	[1][2][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1][2][4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.	[1][2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
 [4][5]
- Hazardous Combustion Products: Carbon monoxide (CO), Carbon dioxide (CO2), and Nitrogen oxides (NOx).[4][5]
- Protective Equipment: Wear a self-contained breathing apparatus and chemical protective clothing.[1][2][4]

Accidental Release Measures



- Personal Precautions: Avoid dust formation and contact with the substance. Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition.[1][4][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[1][4]
- Containment and Cleanup: Collect and arrange for disposal. Keep in suitable, closed containers. Use spark-proof tools and explosion-proof equipment.[1][4]

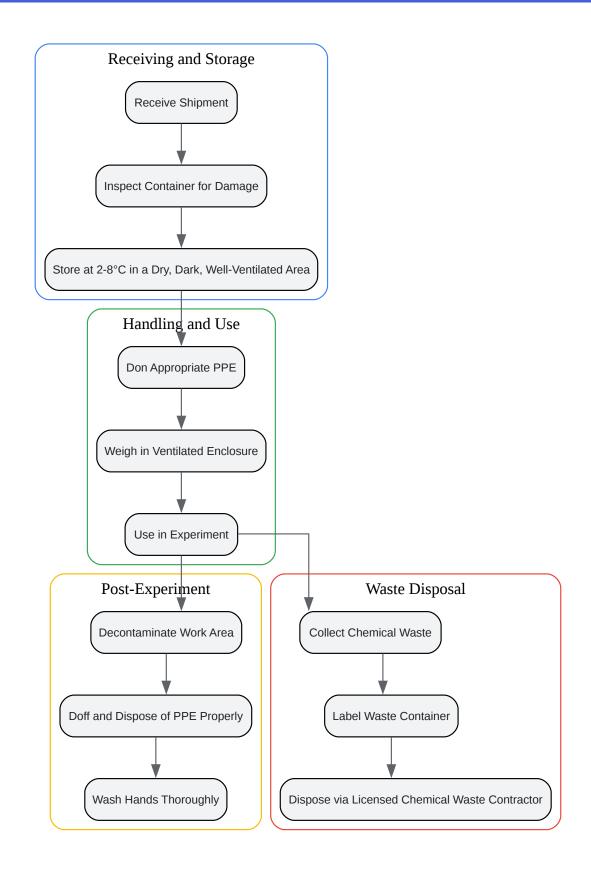
Disposal Considerations

- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[1]
- Do not discharge to sewer systems.[1]
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.

Visual Workflow and Decision-Making Diagrams

The following diagrams, generated using Graphviz, illustrate key safety and handling workflows for **Indoxyl acetate** powder.

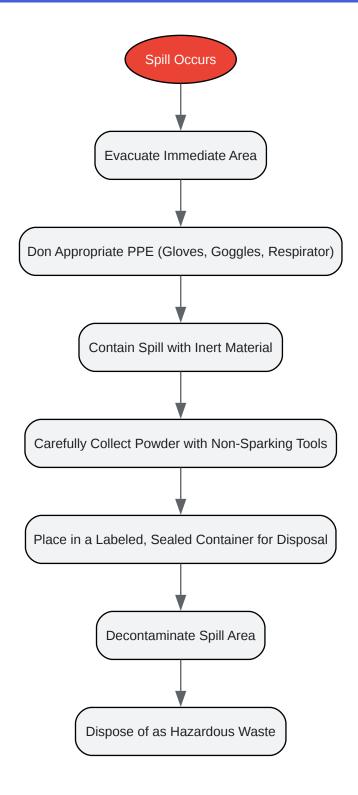




Click to download full resolution via product page

Figure 1: Safe Handling Workflow for Indoxyl Acetate Powder.

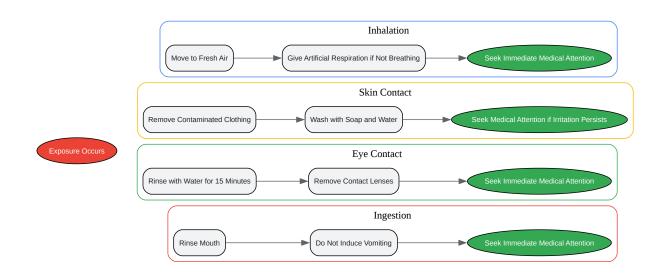




Click to download full resolution via product page

Figure 2: Experimental Workflow for Spill Cleanup.





Click to download full resolution via product page

Figure 3: First-Aid Decision Tree for Exposure Incidents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. echemi.com [echemi.com]
- 2. biosynth.com [biosynth.com]
- 3. Indoxyl acetate | C10H9NO2 | CID 11841 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]



- 5. static.cymitguimica.com [static.cymitguimica.com]
- 6. guidechem.com [guidechem.com]
- 7. 醋酸吲哚酚 ≥95% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safety and handling precautions for Indoxyl acetate powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016902#safety-and-handling-precautions-for-indoxyl-acetate-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com